

LML134 dose-response relationship and toxicity profile

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Compound of Interest

Compound Name: LML134

Cat. No.: B15609428

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LML134 Technical Support Center

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides detailed information on the dose-response relationship and toxicity profile of **LML134**, a novel histamine H3 receptor inverse agonist. The following resources are designed to assist researchers in their experimental design and troubleshooting efforts.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **LML134**?

A1: **LML134** is a potent and selective histamine H3 receptor inverse agonist. The histamine H3 receptor is an autoreceptor on histaminergic neurons in the brain. By acting as an inverse agonist, **LML134** blocks the constitutive activity of the H3 receptor, leading to increased synthesis and release of histamine. Elevated histamine levels in the brain promote wakefulness, which is the basis for its investigation in treating sleep-wake disorders.

Q2: What were the key clinical trials conducted for **LML134**?

A2: Two key clinical trials have been identified for **LML134**:

- NCT02334449: A first-in-human, randomized, double-blind, placebo-controlled, single and multiple ascending dose study to assess the safety, tolerability, and pharmacokinetics of **LML134** in healthy volunteers.[1]
- **CLML134X2201** (NCT03141086): A randomized, subject and investigator-blinded, placebo-controlled, cross-over, multi-center Proof of Concept (PoC) study to assess the wakefulness-promoting effect, safety, tolerability, and pharmacokinetics of **LML134** in patients with Shift Work Disorder (SWD).[2] This trial was stopped early for reasons unrelated to safety.[3]

Q3: What is the main takeaway from the **LML134** clinical trials regarding safety?

A3: Based on the available data from the clinical trial in patients with shift work disorder (**CLML134X2201**), **LML134** was considered to be safe for the participants.[3] The most commonly reported adverse event was headache.[3]

Troubleshooting Guide

Issue Encountered	Possible Cause	Recommended Action
Variability in Efficacy Results (e.g., inconsistent changes in sleep latency)	Individual differences in drug metabolism or baseline sleepiness.	Ensure consistent baseline assessments of sleepiness using standardized tests like the Multiple Sleep Latency Test (MSLT). Consider genotyping for relevant metabolic enzymes if significant inter-individual variability is observed.
Higher than Expected Incidence of Headaches	This is a known potential side effect of LML134.	Monitor participants closely for the incidence and severity of headaches. Record all instances and consider dose adjustments or symptomatic treatment as per the study protocol.
Diminished Efficacy Over Time	The therapeutic effect of LML134 was observed to decrease around 9.5 hours after administration in the shift work disorder trial. ^[3]	For experiments requiring sustained wakefulness, consider the pharmacokinetic profile of LML134, which reaches its highest blood levels approximately 3 hours after administration. ^[3] Dosing schedules should be designed accordingly.

Quantitative Data Summary

Toxicity Profile: Adverse Events in Shift Work Disorder Patients (CLML134X2201)

Specific dose levels for **LML134** in this trial were not publicly disclosed in the available documents. The following table summarizes the overall incidence of adverse events.

Adverse Event Category	LML134 (N=21)	Placebo (N=23)
Any Adverse Event	24% (5 participants)	13% (3 participants)
Serious Adverse Events	0% (0 participants)	0% (0 participants)
Discontinuation due to Adverse Events	10% (2 participants)	0% (0 participants)
Most Common Adverse Event	Headache	Not Specified

Source: Novartis Clinical Trial Results Summary for CLML134X2201.[3]

Pharmacokinetic Profile in Shift Work Disorder Patients (CLML134X2201)

Parameter	Value
Time to Maximum Concentration (Tmax)	Approximately 3 hours

Source: Novartis Clinical Trial Results Summary for CLML134X2201.[3]

Experimental Protocols

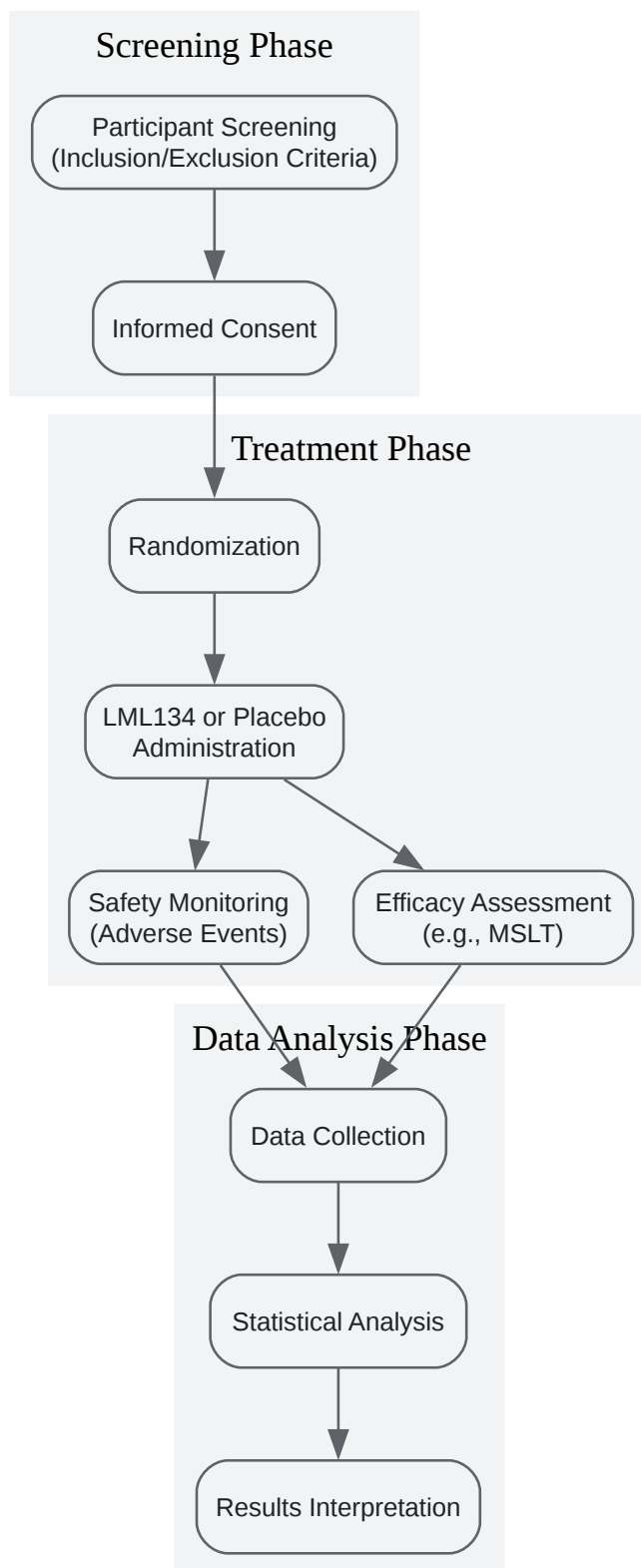
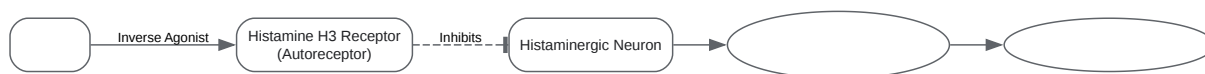
Multiple Sleep Latency Test (MSLT) Protocol

The MSLT is a standardized test used to objectively measure sleepiness. The protocol for the CLML134X2201 trial involved the following key steps:

- Overnight Polysomnography (PSG): A PSG is performed the night before the MSLT to rule out other sleep disorders and to ensure adequate sleep duration.
- MSLT Naps: The test consists of four or five scheduled nap opportunities, typically starting 1.5 to 3 hours after the major sleep period. Naps are spaced 2 hours apart.
- Procedure for each nap:
 - The patient is asked to lie quietly in a dark, quiet room and try to fall asleep.

- Standard polysomnographic monitoring is used to determine sleep onset.
- Sleep Latency is defined as the time from "lights out" to the first epoch of any stage of sleep.
- If the patient does not fall asleep within 20 minutes, the nap is concluded, and the sleep latency is recorded as 20 minutes.
- If the patient falls asleep, they are allowed to sleep for 15 minutes.
- Data Analysis: The mean sleep latency across all naps is calculated. A mean sleep latency of less than 8 minutes is generally considered indicative of excessive daytime sleepiness.

Signaling Pathway and Experimental Workflow Diagrams



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References

- [1. hra.nhs.uk](https://hra.nhs.uk) [hra.nhs.uk]
- [2. cdn.clinicaltrials.gov](https://cdn.clinicaltrials.gov) [cdn.clinicaltrials.gov]
- [3. novctrd.com](https://novctrd.com) [novctrd.com]
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